

Application Note: In Vitro Cytotoxicity and Genotoxicity of Bioallethrin in Human Lymphocytes

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Compound of Interest

Compound Name: *Bioallethrin*

Cat. No.: *B3422557*

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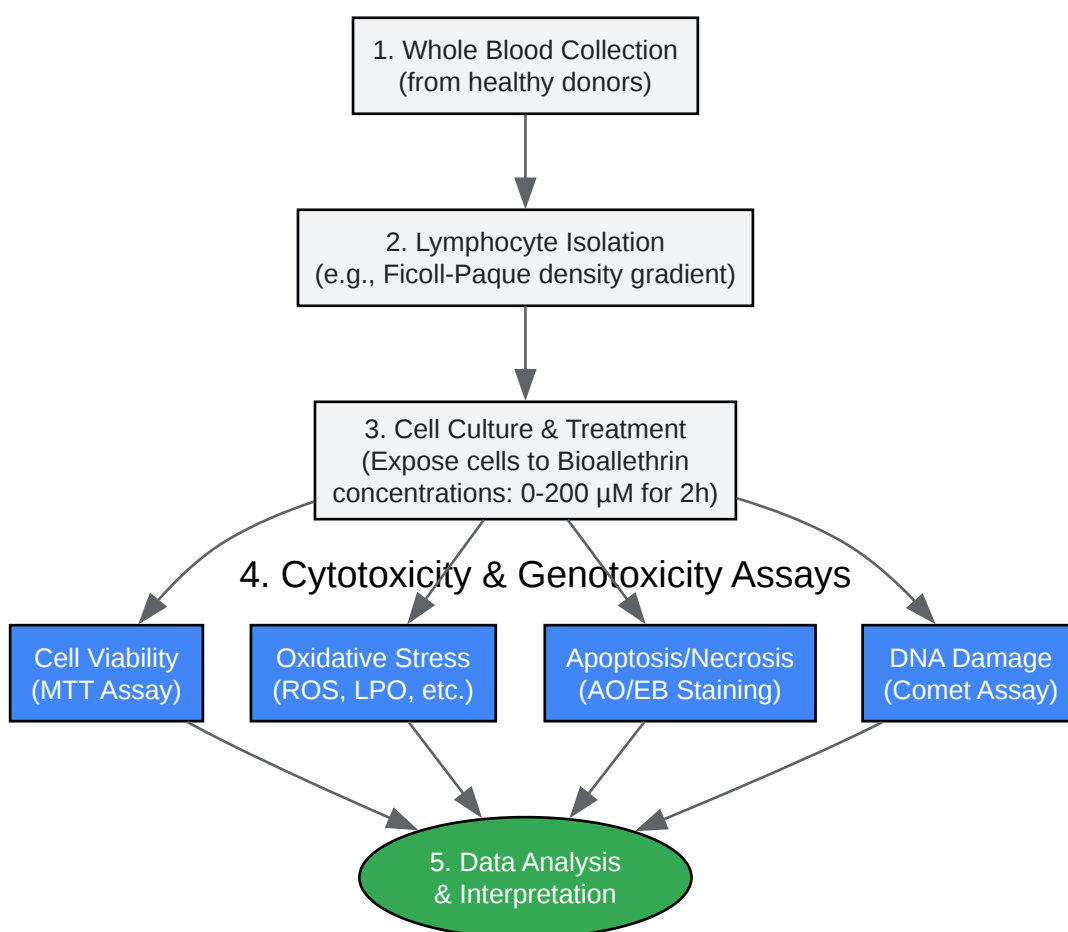
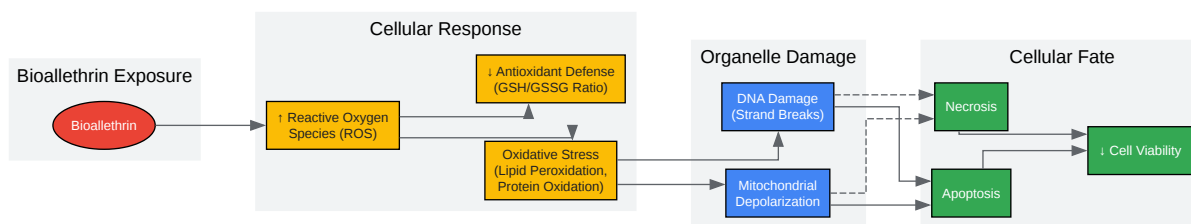
Audience: Researchers, scientists, and drug development professionals.

Introduction

Bioallethrin is a synthetic pyrethroid insecticide widely used in household and public health products to control insects like mosquitoes and flies.^{[1][2][3]} Due to its extensive use, human exposure is inevitable, raising concerns about its potential health risks.^{[1][3][4]} Lymphocytes, as key components of the immune system, are crucial targets for toxicological studies. This document provides detailed protocols and summarized data for assessing the in vitro cytotoxicity of **bioallethrin** using human lymphocytes. The assays described herein focus on evaluating cell viability, oxidative stress, DNA damage, and the mechanisms of cell death.

Mechanism of Action: Bioallethrin-Induced Lymphocyte Toxicity

In vitro studies on human lymphocytes have shown that **bioallethrin** exposure induces a cascade of cellular events initiated by oxidative stress.^{[1][4]} The insecticide enhances the generation of reactive oxygen species (ROS), leading to oxidative damage to key biomolecules, including lipids and proteins.^{[1][2][4]} This redox imbalance compromises the cell's antioxidant defense system, causing mitochondrial dysfunction and significant DNA damage.^{[1][2]} Ultimately, this damage culminates in programmed cell death (apoptosis) and necrosis.^{[1][2][4]}



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References

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